Technical Guide: Reactions and Synthetic Utility of Spiro[2.4]heptane-5-carbaldehyde

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Compound of Interest

Compound Name:	*spiro[2.4]heptane-5-carbaldehyde*
CAS No.:	*109532-60-7*
Cat. No.:	*B2869762*

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Executive Summary

Spiro[2.4]heptane-5-carbaldehyde represents a high-value pharmacophore scaffold in modern medicinal chemistry. Characterized by the orthogonal fusion of a cyclopropane and a cyclopentane ring, this molecule offers a unique combination of conformational rigidity and

-rich character (Fsp3).

Unlike flat aromatic scaffolds, the spiro[2.4]heptane core positions substituents in defined vectors, improving target selectivity and metabolic stability. This guide details the reactivity profile of the 5-carbaldehyde derivative, focusing on its utility as a divergent intermediate for generating diverse chemical libraries.

Key Technical Specifications

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Feature	Description
CAS Number	185-49-9 (Parent Scaffold); Specific aldehyde often custom synthesized.
Core Geometry	Orthogonal spiro-fusion; Cyclopentane adopts an envelope conformation.
Reactivity Handle	Aldehyde (-CHO) at C5 position (to spiro center).
Strain Energy	~26-27 kcal/mol (dominated by cyclopropane ring strain).
Key Application	Fragment-based drug discovery (FBDD), peptidomimetics, antiviral research.

Structural Analysis & Reactivity Profile

Conformational Dynamics

The spiro[2.4]heptane system is defined by the spiro-carbon (C3). The cyclopropane ring (C1-C2-C3) is relatively rigid, while the cyclopentane ring (C3-C4-C5-C6-C7) puckers to relieve torsion.

- Stereochemistry at C5: The aldehyde group at position 5 creates stereoisomers. The substituent can be cis or trans relative to the cyclopropane methylene group.
- The "Gem-Dimethyl" Effect: The spiro-fusion mimics the Thorpe-Ingold effect, restricting the rotation of the cyclopentane ring and pre-organizing the molecule for binding.

Reactivity Matrix

The C5-aldehyde is a versatile electrophile. Its reactivity is modulated by the steric bulk of the spiro-system, often requiring tailored conditions compared to linear aliphatic aldehydes.

- Nucleophilic Addition: The carbonyl carbon is accessible but slightly shielded by the ring pucker.

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- Cyclopropane Stability: While cyclopropanes are generally acid-sensitive, the spiro[2.4] system is robust under standard oxidative and reductive conditions. However, strong Lewis acids (e.g.,

  ,

) combined with heating can trigger ring-opening or rearrangement.

Core Transformations

The following section details the primary synthetic pathways from **spiro[2.4]heptane-5-carbaldehyde**.

Reductive Amination (Library Generation)

This is the most critical reaction for medicinal chemistry, allowing the rapid synthesis of amine libraries.

- Mechanism: Formation of an iminium ion followed by hydride reduction.[1]
- Reagent Choice: Sodium triacetoxyborohydride (

  ,

) is preferred over

  due to lower toxicity and better chemoselectivity in the presence of the acid-sensitive cyclopropane.
- Protocol Note: Use 1,2-dichloroethane (DCE) or THF. Avoid protic solvents if possible to minimize side reactions.

Pinnick Oxidation (Access to Acids)

To convert the aldehyde to the carboxylic acid (a bioisostere of proline or other amino acids).

- Conditions:

  ,

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, 2-methyl-2-butene (scavenger).

- Why: The mild acidic conditions (pH ~3-4) preserve the strained cyclopropane ring, unlike the harsh Jones oxidation.

Wittig/HWE Olefination (Chain Extension)

Used to install linkers or Michael acceptors.

- Stereocontrol: The bulky spiro system often enhances

  -selectivity in Horner-Wadsworth-Emmons (HWE) reactions due to steric clash in the transition state.

Visualizing the Reaction Landscape

The following diagram maps the divergent synthesis pathways from the core aldehyde.

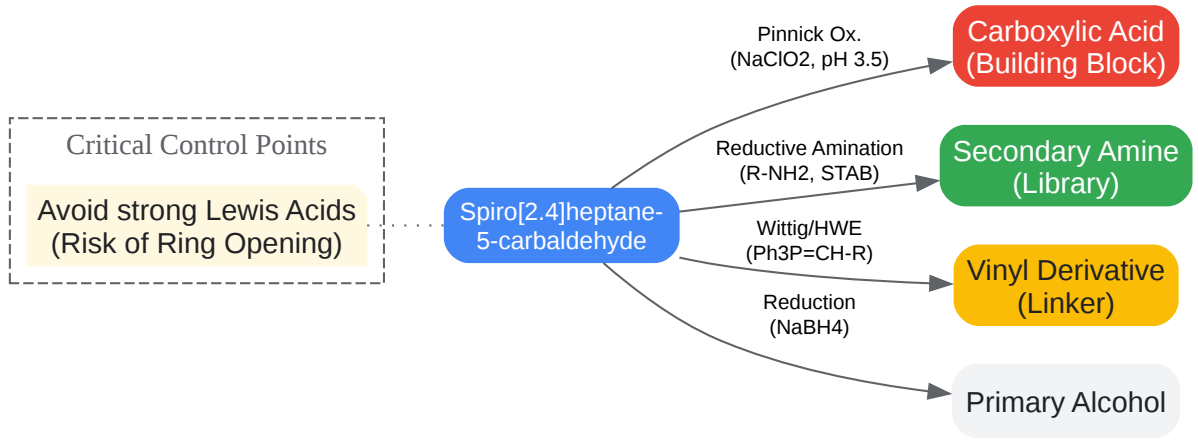

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Figure 1: Divergent synthetic pathways for **spiro[2.4]heptane-5-carbaldehyde**. Note the emphasis on mild oxidation and reductive conditions.

Detailed Experimental Protocol

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Protocol: Reductive Amination with a Heterocyclic Amine

Objective: Synthesis of

-substituted spiro[2.4]heptan-5-ylmethylamine derivatives.

Reagents:

- **Spiro[2.4]heptane-5-carbaldehyde** (1.0 equiv)
- Amine partner (1.1 equiv)
- Sodium triacetoxyborohydride (

) (1.5 equiv)
- Acetic acid (AcOH) (1.0 equiv, catalytic)
- 1,2-Dichloroethane (DCE) (0.2 M concentration)

Step-by-Step Methodology:

- Imine Formation: In a flame-dried vial, dissolve the aldehyde (1.0 mmol) and amine (1.1 mmol) in anhydrous DCE (5 mL).
- Acid Catalysis: Add glacial acetic acid (1.0 mmol). Stir at room temperature for 30–60 minutes. Note: This pre-equilibrium step is crucial for sterically hindered amines.
- Reduction: Cool the mixture to 0°C. Add

  (1.5 mmol) in one portion.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours under nitrogen.
- Quench: Quench with saturated aqueous ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

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solution. Vigorous gas evolution may occur.

- Workup: Extract with DCM (3x). Wash combined organics with brine, dry over

  , and concentrate.

- Purification: Flash column chromatography (typically MeOH/DCM gradient).

Validation Criteria:

- 1H NMR: Disappearance of the aldehyde proton (

  9.5-9.8 ppm). Appearance of methylene doublet (

  2.5-3.0 ppm).

- LC-MS: Observation of [M+H]+ peak corresponding to the amine.

References

- Spiro[2.4]heptane-5-carboxylic acid (Precursor Data). PubChem Compound Summary. National Center for Biotechnology Information. [Link]
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- Spiro Scaffolds in Drug Discovery. Journal of Medicinal Chemistry (General reference on spiro-conformation utility). [Link]

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Sources

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